Application Notes and Protocols for Ac-QPKK(Ac)-AMC Fluorescence Detection

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Compound of Interest

Compound Name:	*Ac-QPKK(Ac)-AMC*
Cat. No.:	*B3025686*

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Introduction

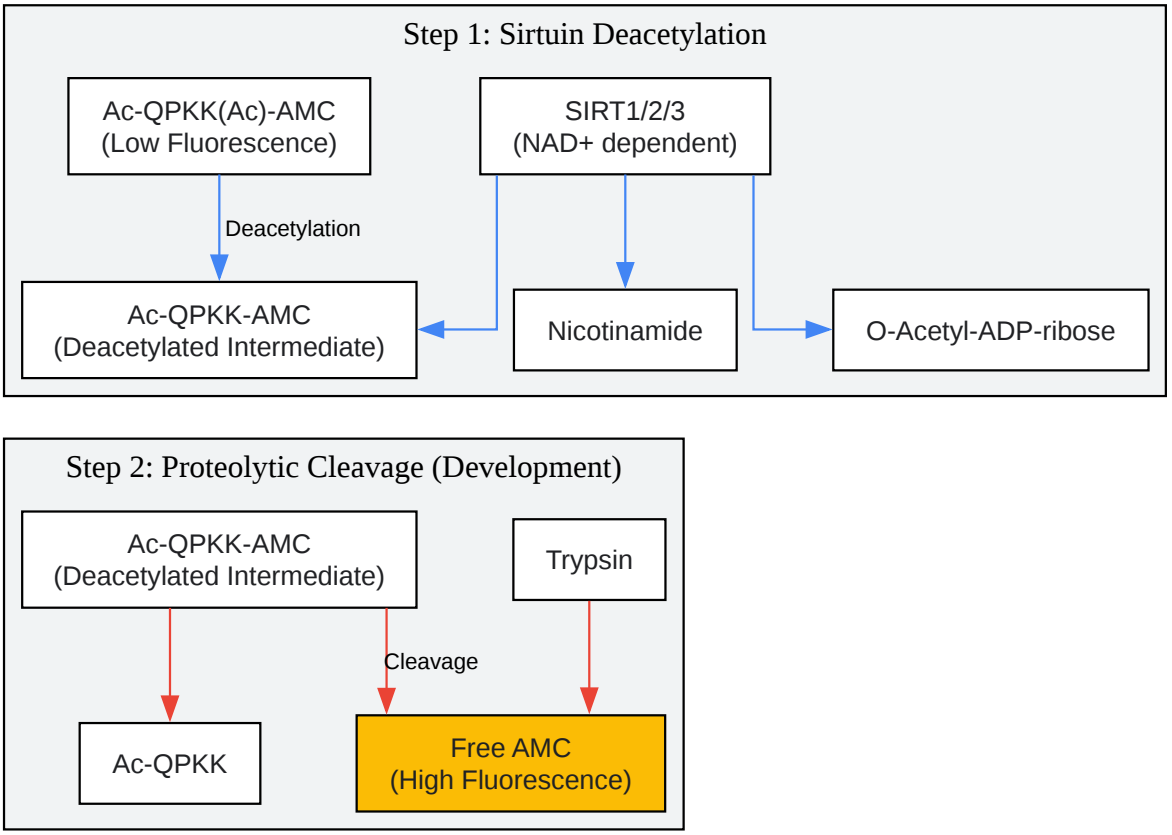
Ac-QPKK(Ac)-AMC is a fluorogenic peptide substrate designed for the sensitive and continuous measurement of sirtuin activity, particularly for SIRT1, SIRT2, and SIRT3.[1] This substrate is selectively deacylated by these sirtuins. The assay principle is based on a two-step enzymatic reaction. In the first step, a sirtuin enzyme removes the acetyl group from the lysine residue of the **Ac-QPKK(Ac)-AMC** substrate. In the second step, a developing enzyme, typically trypsin, proteolytically cleaves the peptide bond C-terminal to the now deacetylated lysine, releasing the highly fluorescent 7-amino-4-methylcoumarin (AMC) molecule.[2][3][4] The resulting fluorescence intensity is directly proportional to the sirtuin activity. When the AMC fluorophore is attached to the peptide, its fluorescence is significantly quenched.[5]

The free AMC fluorophore has an excitation maximum in the range of 340-360 nm and an emission maximum between 440-460 nm.[1][6] This application note provides detailed protocols for using **Ac-QPKK(Ac)-AMC**, including optimal plate reader settings for fluorescence detection and a standard procedure for performing the enzyme assay.

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Signaling Pathway and Assay Principle

The diagram below illustrates the two-step enzymatic reaction that forms the basis of the sirtuin activity assay using **Ac-QPKK(Ac)-AMC**.



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Caption: Two-step sirtuin activity assay workflow.

Plate Reader Settings for Fluorescence Detection

For accurate measurement of the released AMC, a fluorescence microplate reader is required. Black, flat-bottom 96-well or 384-well plates are recommended to minimize background fluorescence and light scattering.[7] The following table summarizes the key plate reader settings.

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Parameter	Recommended Setting	Notes
Excitation Wavelength	350 - 360 nm	The optimal excitation wavelength for free AMC is around 351-355 nm. A broader range of 340-380 nm can also be used.[6][8]
Emission Wavelength	450 - 460 nm	The emission maximum for free AMC is typically between 440-460 nm.[9][10]
Read Type	Endpoint or Kinetic	Endpoint is suitable for measuring total activity after a fixed time. Kinetic mode allows for real-time monitoring of the reaction rate.
Gain / Sensitivity	Optimize for Assay	Adjust the gain to maximize the dynamic range. Use a positive control (well with highest expected fluorescence) to set the gain to ~90% of the maximum signal to avoid detector saturation.[11][12]
Flashes per Well	5 - 10	Increasing the number of flashes (integration time) can improve the signal-to-noise ratio but will increase the read time.[13][14]
Plate Type	Black, Clear Bottom	Black plates are essential for reducing background in fluorescence assays.[7]
Read Position	Top Reading	Top reading is generally recommended for solution-based fluorescence assays.

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Temperature Control	37°C	Maintain a constant temperature for enzymatic assays to ensure reproducible reaction rates.[14]

Experimental Protocols

This section provides a detailed methodology for a standard sirtuin activity assay in a 96-well plate format.

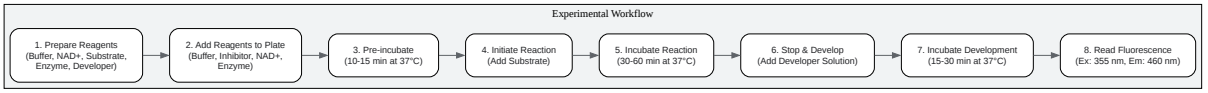
Reagent Preparation

- Sirtuin Assay Buffer: 50 mM Tris-HCl (pH 8.0), 137 mM NaCl, 2.7 mM KCl, 1 mM $MgCl_2$, 1 mg/mL BSA. Prepare fresh and keep on ice.
- NAD+ Stock Solution: Prepare a 10 mM stock solution of β-Nicotinamide adenine dinucleotide (NAD+) in Sirtuin Assay Buffer. Store in aliquots at -80°C.
- Substrate Stock Solution: Dissolve **Ac-QPKK(Ac)-AMC** in DMSO to a final concentration of 10 mM.[15] Store in aliquots at -20°C, protected from light.
- Sirtuin Enzyme Dilution: Dilute the sirtuin enzyme stock (e.g., recombinant human SIRT1) to the desired working concentration in cold Sirtuin Assay Buffer. The optimal concentration should be determined empirically but is typically in the low nanomolar range. Keep the diluted enzyme on ice.
- Developer Solution: Prepare a solution of Trypsin (TPCK-treated) at 2.5 mg/mL in Sirtuin Assay Buffer.[13] To simultaneously stop the sirtuin reaction, a broad-spectrum sirtuin inhibitor like Nicotinamide (NAM) can be added to this solution at a final concentration of 2 mM.

Assay Procedure Workflow

The following diagram outlines the general workflow for performing the sirtuin activity assay.

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Caption: General workflow for a sirtuin activity assay.

Detailed Assay Procedure (96-well plate)

Final assay volume: 100 µL

- Reaction Setup:
  - Add 50 µL of Sirtuin Assay Buffer to each well.
  - Add 10 µL of test compound (inhibitor/activator) or vehicle control (e.g., DMSO diluted in assay buffer) to the appropriate wells.
  - Add 10 µL of 10x NAD+ working solution (for a final concentration of 1 mM).
  - Add 20 µL of the diluted sirtuin enzyme solution to all wells except the "no enzyme" blank. For blank wells, add 20 µL of Sirtuin Assay Buffer.
- Pre-incubation: Pre-incubate the plate at 37°C for 10-15 minutes to allow for inhibitor binding.[4]
- Reaction Initiation: Start the deacetylation reaction by adding 10 µL of **Ac-QPKK(Ac)-AMC** substrate, diluted from the stock to a working concentration (e.g., 500 µM for a final concentration of 50 µM).
- Reaction Incubation: Incubate the plate at 37°C for 30-60 minutes. The incubation time should be optimized to ensure the reaction remains within the linear range.

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- Development Step: Stop the sirtuin reaction and initiate fluorescence development by adding 50 µL of the Developer Solution to each well.[15]
- Development Incubation: Incubate the plate at 37°C for 15-30 minutes to allow for complete cleavage of the deacetylated substrate by trypsin.[4]
- Fluorescence Measurement: Read the fluorescence intensity on a microplate reader using the settings outlined in the table above (e.g., Excitation: 355 nm, Emission: 460 nm).[15]

Data Analysis

- Background Subtraction: Subtract the average fluorescence of the "no enzyme" blank wells from all other readings.[16]
- AMC Standard Curve: To convert Relative Fluorescence Units (RFU) to the absolute amount of product formed, prepare a standard curve using known concentrations of free AMC (e.g., 0-10 µM) in the final assay buffer volume.[4]
- Calculate Activity: Use the slope of the AMC standard curve to convert the background-subtracted RFU values into the concentration of AMC produced. Sirtuin activity can then be expressed as the rate of product formation (e.g., µM/min).
- Inhibitor Analysis: For inhibitor screening, calculate the percentage of inhibition for each compound concentration relative to the vehicle control. Plot the percent inhibition against the logarithm of the inhibitor concentration to determine the IC_{50} value.[17]

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